

Solutol HS-15: A Comprehensive Technical Guide to Appearance and Handling

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Compound of Interest

Compound Name: Solutol HS-15

Cat. No.: B8082359

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the appearance, physicochemical properties, and handling instructions for **Solutol HS-15** (also known as Kolliphor® HS 15), a non-ionic solubilizer and emulsifying agent widely used in pharmaceutical formulations.

Appearance and Physical State

Solutol HS-15 is a macrogol 15 hydroxystearate.^{[1][2]} At room temperature, it presents as a colorless to off-white semi-solid or oily substance.^{[3][4][5]} Due to its chemical properties, it may appear as a semi-solid or solid at room and low temperatures.^{[1][2]} Some sources also describe its appearance as an ointment.^[6]

Physicochemical Properties

Solutol HS-15 is a complex mixture of polyglycol mono- and di-esters of 12-hydroxystearic acid.^[7] A summary of its key quantitative properties is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	References
Melting Point	25-30 °C	[6]
Freezing Point	24 °C	[4]
Density	1.048 g/cm ³ at 20 °C	[6]
Flash Point	272 °C	[6]
Water Content	≤0.5%	[3]
pH (10g/100ml in H ₂ O)	5-7	[3]

Table 2: Chemical and Quality Control Parameters

Property	Value	References
Acid Value	≤1 mg KOH/g	[3]
Hydroxyl Value	90-110 mg KOH/g	[3]
Saponification Value	53-63 mg/g	[3]
Iodine Value	≤2 g/100g	[3]
Peroxide Value	≤3 meq/Kg	[3]
Residue on Ignition	≤0.3%	[3]

Handling and Storage Instructions

Proper handling and storage of **Solutol HS-15** are crucial to maintain its quality and ensure laboratory safety.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Solutol HS-15**, it is imperative to use appropriate personal protective equipment to avoid direct contact and inhalation.

- **Eye/Face Protection:** Wear safety glasses with side-shields or goggles.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Wash hands thoroughly after handling.[8]
- **Respiratory Protection:** Use only in a well-ventilated area.[8] If handling heated product where vapors may be generated, respiratory protection should be used.
- **General Hygiene:** Do not eat, drink, or smoke when using this product.[8]

Storage Conditions

To ensure stability, **Solutol HS-15** should be stored under the following conditions:

- **Temperature:** Recommended storage temperature is 4°C.[4][8] Some sources suggest storage at -20°C for long-term stability.[9]
- **Container:** Keep the container tightly sealed in a cool, well-ventilated, and dry place.[8]
- **Environment:** Store away from direct sunlight and sources of ignition.[8] It is hygroscopic and should be stored under an inert atmosphere.[3]

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, provide artificial respiration.[8]
- **In Case of Skin Contact:** Wash off with plenty of soap and water.[8]
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- **If Swallowed:** Rinse mouth with water. Do NOT induce vomiting.

Spills and Disposal

In the event of a spill, absorb the material with a suitable inert absorbent and dispose of it in accordance with local regulations.[7]

Experimental Protocol: Preparation of Drug-Loaded Mixed Micelles using the Thin Film Hydration Method

This section details a representative experimental protocol for the preparation of drug-loaded mixed micelles using **Solutol HS-15**, a common application for enhancing the solubility and delivery of poorly water-soluble drugs. This protocol is based on methodologies described in peer-reviewed literature.

Objective: To encapsulate a poorly water-soluble active pharmaceutical ingredient (API) into mixed micelles composed of Soluplus® and Solutol® HS15 to improve its aqueous solubility.

Materials:

- Poorly water-soluble API (e.g., Thymoquinone)
- Soluplus®
- Solutol® HS15
- Methanol/Dichloromethane mixture (1:4 v/v)
- Distilled water
- Rotary evaporator
- Sonicator
- Standard laboratory glassware

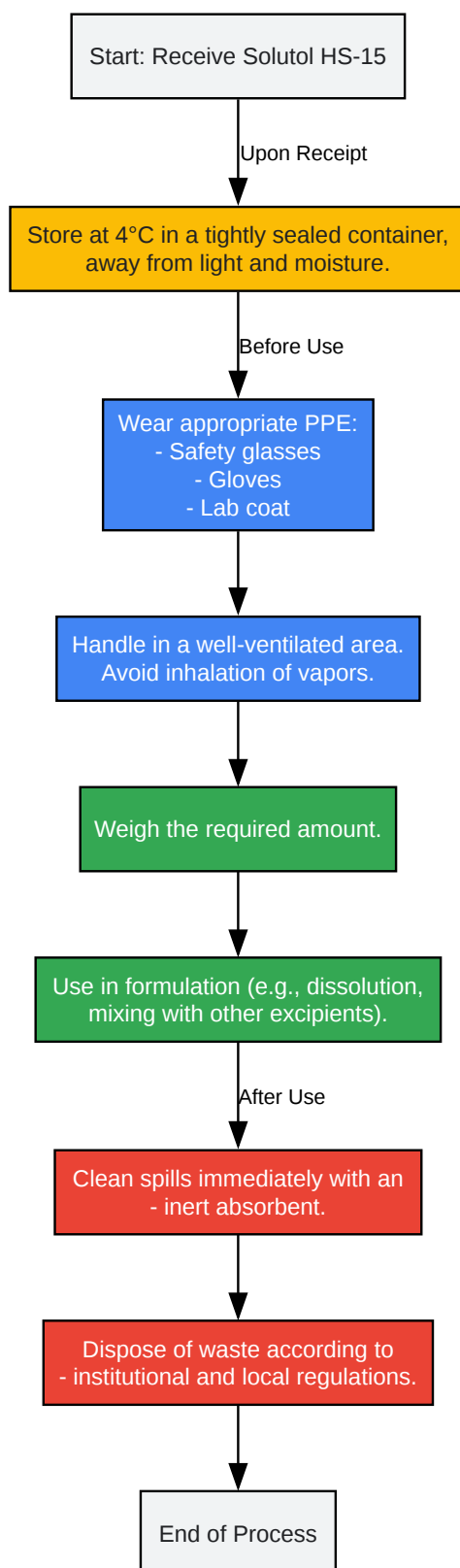
Procedure:

- Dissolution of Components:
 - Accurately weigh and dissolve Soluplus® (400 mg), Solutol® HS15 (400 mg), and the API (25 mg) in 10 mL of a methanol/dichloromethane (1:4 v/v) mixture in a round-bottom flask.
- [\[10\]](#)

- Formation of a Thin Film:
 - Attach the round-bottom flask to a rotary evaporator.
 - Evaporate the organic solvents under vacuum at a controlled temperature (e.g., 30–35 °C) for approximately 20 minutes, or until a thin, uniform film of the components is formed on the inner wall of the flask.[\[10\]](#)
- Hydration of the Film:
 - Add 5 mL of distilled water to the flask containing the film.[\[10\]](#)
 - Hydrate the film by sonicating the mixture for 5 minutes. This process will lead to the self-assembly of the polymers and the encapsulation of the API into a micellar dispersion.[\[10\]](#)
- Characterization (Optional but Recommended):
 - The resulting micellar dispersion can be characterized for particle size, polydispersity index (PDI), and encapsulation efficiency using appropriate analytical techniques such as Dynamic Light Scattering (DLS) and High-Performance Liquid Chromatography (HPLC).

Diagrams

This section provides a visual representation of the safe handling workflow for **Solutol HS-15**.



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Caption: Workflow for the safe handling and storage of **Solutol HS-15**.

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